

# Personal protective equipment for handling LY-2584702 free base

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## Compound of Interest

Compound Name: LY-2584702 free base

Cat. No.: B1662125

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## Essential Safety and Handling Guide for LY-2584702 Free Base

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety and logistical information for the handling of **LY-2584702 free base**, a potent and selective ATP-competitive inhibitor of p70S6 kinase (p70S6K). Adherence to these guidelines is critical for ensuring personnel safety and maintaining experimental integrity.

## Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **LY-2584702 free base** may vary between suppliers, a review of available safety information for the tosylate salt form indicates that the compound is not classified as hazardous according to the Globally Harmonized System (GHS). However, as a matter of standard laboratory practice when handling potent, small molecule inhibitors, a cautious approach is recommended. The primary routes of exposure are inhalation, ingestion, and skin contact.

The following table summarizes the recommended personal protective equipment for handling **LY-2584702 free base**.

PPE Component	Specification	Purpose
Hand Protection	Nitrile gloves	To prevent skin contact.
Eye Protection	Safety glasses with side shields	To protect eyes from splashes or aerosols.
Body Protection	Laboratory coat	To protect skin and personal clothing from contamination.
Respiratory Protection	NIOSH-approved respirator (e.g., N95)	Recommended when handling the powder outside of a certified containment system to prevent inhalation.

## Operational Plan: Step-by-Step Handling Procedures

All handling of solid **LY-2584702 free base** and its solutions should be performed in a designated area, such as a chemical fume hood or a ventilated enclosure, to minimize exposure risk.

### 1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area.
- Recommended storage temperature for the solid powder is -20°C for up to 3 years. In solvent, store at -80°C for up to 1 year.

### 2. Weighing and Reconstitution:

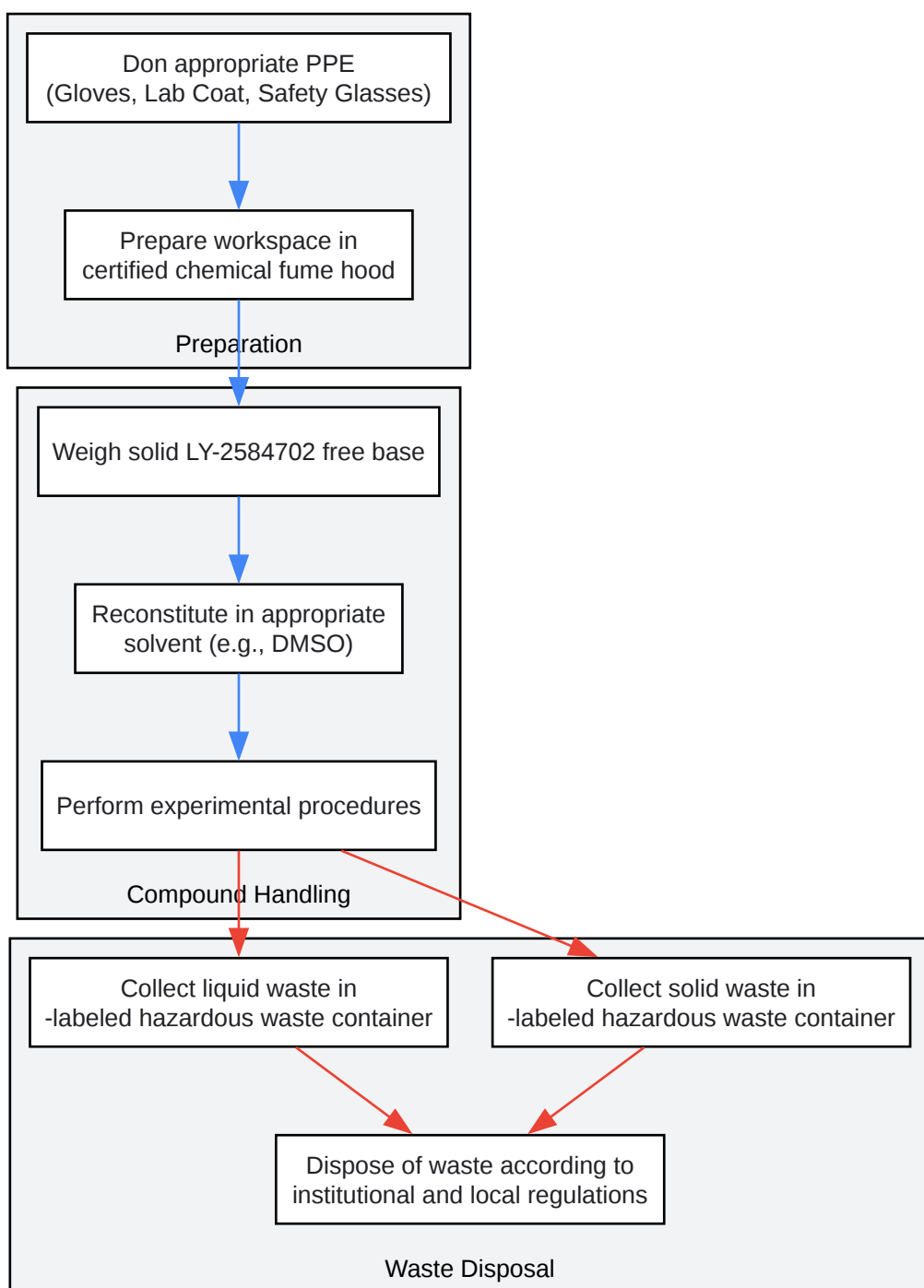
- Preparation: Before handling, ensure the chemical fume hood is operational and all necessary PPE is worn. Prepare a designated workspace with all required equipment (e.g., analytical balance, spatulas, weigh boats, solvent, vials).

- Weighing: Tare a weigh boat on the analytical balance inside the fume hood. Carefully transfer the desired amount of **LY-2584702 free base** powder to the weigh boat using a clean spatula. Avoid creating dust.
- Reconstitution: Add the solvent (e.g., DMSO) to the vial containing the weighed compound. Cap the vial and mix by vortexing or sonicating until the solid is completely dissolved. **LY-2584702 free base** is soluble in DMSO.

### 3. Experimental Use:

- When diluting stock solutions, perform the dilutions within the chemical fume hood.
- Clearly label all solutions with the compound name, concentration, solvent, and date of preparation.
- Handle all solutions with the same level of precaution as the solid compound.

### Experimental Workflow for Handling **LY-2584702 Free Base**



Workflow for Safe Handling of LY-2584702 Free Base

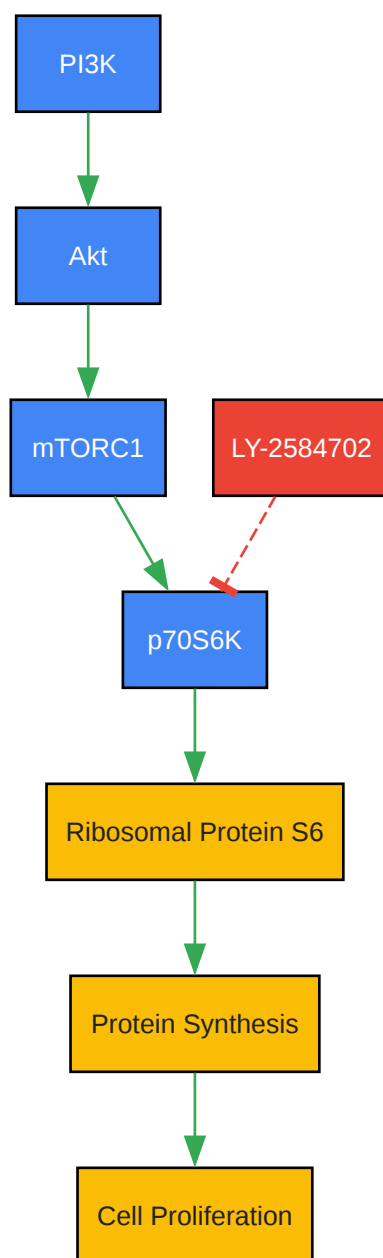
[Click to download full resolution via product page](#)Workflow for Safe Handling of **LY-2584702 Free Base**

## Disposal Plan

All waste materials contaminated with **LY-2584702 free base** must be disposed of as hazardous chemical waste in accordance with institutional and local regulations.

- **Liquid Waste:** Collect all unused solutions and solvent rinses in a clearly labeled, sealed, and appropriate hazardous waste container.
- **Solid Waste:** Dispose of all contaminated solid materials, including weigh boats, pipette tips, tubes, and gloves, in a designated hazardous solid waste container.
- **Decontamination:** Clean all contaminated surfaces and equipment with an appropriate solvent and dispose of the cleaning materials as hazardous waste.

Signaling Pathway of LY-2584702



Simplified Signaling Pathway of LY-2584702

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### Simplified Signaling Pathway of LY-2584702

Disclaimer: The information provided in this document is intended for research use only and is based on generally available safety information for similar compounds. Researchers must consult the specific Safety Data Sheet (SDS) provided by the manufacturer for their particular product and adhere to all applicable institutional and local safety regulations.

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